

# Essential Safety and Logistical Information for Handling PgAFP

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Disclaimer: No specific safety data sheet (SDS) or handling protocol for Piscirickettsia salmonis ghost-active fluorescent protein (**PgAFP**) is currently available. The following guidance is based on the safety considerations for its constituent components: the bacterium Piscirickettsia salmonis, which is classified as a Biosafety Level 2 (BSL-2) organism, and general laboratory practices for handling recombinant fluorescent proteins.

This guide provides essential procedural information for researchers, scientists, and drug development professionals to ensure safe handling and disposal of **PgAFP**.

### **Hazard Identification and Risk Assessment**

Piscirickettsia salmonis is a fish pathogen and is the primary biological hazard associated with **PgAFP**.[1][2] While it is not known to cause disease in humans, as it does not grow at temperatures above 30°C, it is essential to handle it under BSL-2 containment to minimize any potential risk.[3] The recombinant protein component is considered a low-hazard material.

## **Personal Protective Equipment (PPE)**

Standard BSL-2 practices require the use of specific PPE to prevent exposure through skin, eyes, and mucous membranes.[4] All personnel must be trained in the proper use and removal of PPE.



PPE Item	Specification	Purpose
Lab Coat	Disposable or dedicated reusable, buttoned fully.[5]	Protects skin and personal clothing from contamination.
Gloves	Nitrile or latex, disposable.  Check for tears before use.[6]	Prevents direct skin contact with the material.
Eye Protection	Safety glasses with side shields or a face shield.[6][7]	Protects eyes from splashes or aerosols.

## **Laboratory Handling Procedures**

Adherence to BSL-2 laboratory practices is mandatory when handling **PgAFP**.

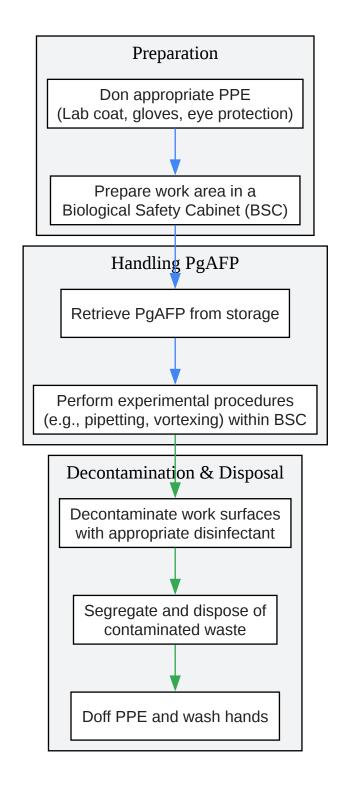
#### 3.1. General Practices:

- Access to the laboratory should be restricted when work is in progress.[4]
- · Keep doors closed.
- Minimize aerosol generation. For procedures with a high potential for creating aerosols (e.g., vortexing, sonicating, centrifuging), use a certified Class II Biological Safety Cabinet (BSC).
   [4]
- Avoid touching your face, eyes, and mouth while working in the lab.[5]
- Wash hands thoroughly with soap and water after handling materials and before leaving the laboratory.[4]

#### 3.2. Experimental Workflow:

The following diagram outlines the standard workflow for handling **PgAFP** in a BSL-2 laboratory.





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Standard BSL-2 workflow for handling **PgAFP**.

## **Decontamination and Disposal Plan**



Proper decontamination and disposal are critical to prevent the release of genetically modified organisms into the environment.[8]

#### 4.1. Surface Decontamination:

Work surfaces and equipment should be decontaminated after each use and at the end of each workday. Several disinfectants are effective against Piscirickettsia salmonis.[9]

Disinfectant Type	Efficacy against P. salmonis
Peracetic Acid	High
Peroxides	High
Chlorine Dioxides	High
Glutaraldehyde	Moderate
Hypochlorite (Bleach)	Lower

Follow the manufacturer's instructions for concentration and contact time.

#### 4.2. Waste Disposal:

All materials that come into contact with **PgAFP** are considered biohazardous waste and must be disposed of accordingly.

#### 4.2.1. Liquid Waste:

 Decontaminate with a suitable disinfectant (e.g., a final concentration of 10% bleach for at least 30 minutes) before disposal down the sanitary sewer, in accordance with local regulations.

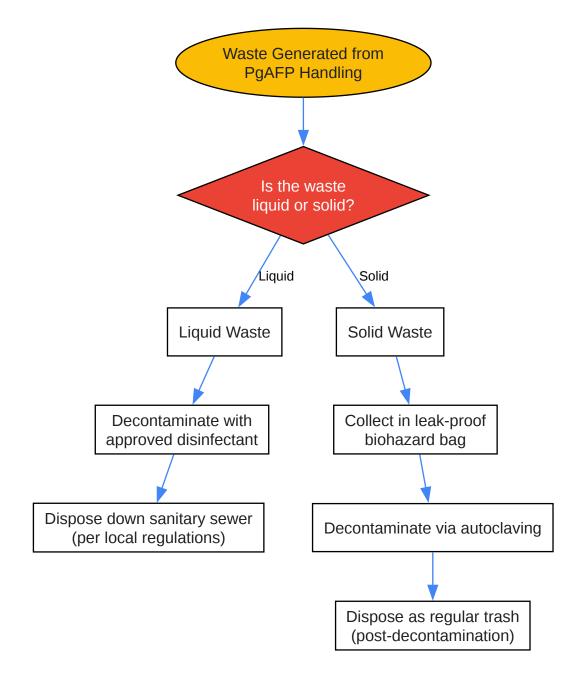
#### 4.2.2. Solid Waste:

- Includes items such as pipette tips, centrifuge tubes, gloves, and lab coats.
- Collect in a leak-proof biohazard bag.



- Decontaminate via autoclaving.[4]
- Once decontaminated, the waste can typically be disposed of as regular trash, but always follow your institution's specific guidelines.

The following diagram illustrates the decision-making process for **PgAFP** waste disposal.



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Waste disposal plan for materials contaminated with **PgAFP**.



## **Spill and Exposure Procedures**

#### 5.1. Spills:

- Inside a BSC: Decontaminate all surfaces within the cabinet immediately.
- Outside a BSC:
  - Alert others in the area.
  - Cover the spill with paper towels.
  - o Gently pour a suitable disinfectant over the paper towels, working from the outside in.
  - Allow for the appropriate contact time.
  - Clean up the materials and dispose of them as biohazardous waste.

#### 5.2. Exposures:

- Skin Contact: Wash the affected area with soap and water for at least 15 minutes.
- Eye Contact: Flush eyes with water for at least 15 minutes at an eyewash station.
- Report all exposures to your supervisor and institutional biosafety officer immediately.

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